

# Comprehensive Safety and Handling Guide for Tiratricol

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## Compound of Interest

Compound Name: Tiratricol

Cat. No.: B1682914

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Tiratricol** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and effective management of this substance.

## Hazard Identification and Classification

**Tiratricol** is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[1][2][3]</sup> It is crucial to handle this compound with care, adhering to the safety precautions outlined in this document.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

Signal Word: Warning<sup>[1][2][3]</sup>

Hazard Pictogram:

- GHS07 (Exclamation Mark)<sup>[1]</sup>

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Tiratricol**, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities or when there is a significant risk of splashing.[3]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected prior to use and are changed frequently, especially after direct contact with the substance.[2][3]
Respiratory Protection	Use only in a well-ventilated area, preferably in a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[3][4]
Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.[3]

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **Tiratricol** and ensuring a safe laboratory environment.

### Handling:

- Avoid contact with skin, eyes, and clothing.[3][5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3]
- Wash hands thoroughly after handling.[1][2][3]

- Do not eat, drink, or smoke when using this product.[3]
- Use only in a well-ventilated area or outdoors.[2][3]
- Minimize dust generation and accumulation.[3]

#### Storage:

- Store in a tightly-closed container when not in use.[3]
- Store in a cool, dry, and well-ventilated area.[3]
- Recommended long-term storage is at -20°C.[3][5]
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.  
[1]

## First-Aid Measures

In the event of exposure to **Tiratricol**, immediate first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3][4]

## Accidental Release and Disposal Plan

Proper containment and disposal of **Tiratricol** waste are essential to prevent environmental contamination and ensure regulatory compliance.

### Accidental Release:

- **Evacuate Personnel:** Evacuate personnel from the affected area.
- **Ensure Ventilation:** Ensure adequate ventilation.
- **Contain Spill:** Prevent further leakage or spillage if safe to do so.
- **Clean-up:** For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, labeled disposal container.[3][4]
- **Personal Protection:** Wear appropriate personal protective equipment during clean-up.[4]

## Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[2][3]
- Do not dispose of with household garbage.[1]
- Do not allow the product to reach the sewage system.[1]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C14H9I3O4
Molecular Weight	621.93 g/mol
Appearance	Crystalline solid
Melting Point	177-179°C
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (approximately 30 mg/ml).[5] Insoluble or slightly soluble in water.[6]
Storage Temperature	-20°C (long-term)[3][5]

## Logical Workflow for Handling Tiratricol

The following diagram illustrates the key decision points and procedures for the safe handling of **Tiratricol** from receipt to disposal.

Caption: Logical workflow for the safe handling of **Tiratricol**.

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Tiratricol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682914#personal-protective-equipment-for-handling-tiratricol>]

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